

# N,N-Diethylbenzamide (CAS 1696-17-9): A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	N,N-Diethylbenzamide	
Cat. No.:	B1679248	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **N,N-Diethylbenzamide**, a versatile chemical compound with significant applications in various scientific fields. This document details its chemical and physical properties, synthesis methodologies, biological activity, and toxicological profile, presenting the information in a structured and accessible format for researchers and professionals in drug development and related disciplines.

## **Chemical and Physical Properties**

**N,N-Diethylbenzamide** is a substituted benzamide with the molecular formula C<sub>11</sub>H<sub>15</sub>NO. It is recognized for its utility as an insect repellent and as an intermediate in the synthesis of pharmaceuticals and agrochemicals. The compound's physical and chemical characteristics are summarized in the table below.



Property	Value	Reference(s)
Molecular Formula	C11H15NO	
Molecular Weight	177.24 g/mol	-
CAS Number	1696-17-9	_
Appearance	White to yellow to green clear liquid or low melting solid	_
Melting Point	28 - 32 °C	_
Boiling Point	146 - 150 °C at 15 mmHg	-
Density	0.997 g/cm <sup>3</sup>	-
Flash Point	> 100 °C	-
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, acetone, and chloroform.	
рКа	-1.14 ± 0.70 (Predicted)	_
LogP	2.16860	-
Vapor Pressure	0.0023 mmHg at 25°C	_
Refractive Index	1.518	-

## Synthesis of N,N-Diethylbenzamide

A common and straightforward method for the synthesis of **N,N-Diethylbenzamide** involves the reaction of benzoyl chloride with diethylamine in the presence of a base to neutralize the hydrochloric acid byproduct.

# Experimental Protocol: Synthesis from Benzoyl Chloride and Diethylamine

Materials:



- Diethylamine (2.5 g)
- Triethylamine (3.5 g)
- Benzoyl chloride (4.9 g)
- Methylene chloride (30 ml)
- Water
- Brine

#### Procedure:

- A solution of diethylamine (2.5 g) and triethylamine (3.5 g) in methylene chloride (30 ml) is prepared in a suitable reaction vessel.
- The solution is cooled in an ice bath.
- Benzoyl chloride (4.9 g) is added dropwise to the cooled, stirred solution.
- After the addition is complete, the cooling bath is removed, and the reaction mixture is stirred at ambient temperature for 18 hours.
- Insoluble materials are removed by filtration and washed with methylene chloride.
- The combined filtrates are washed sequentially with water and brine.
- The organic layer is dried over a suitable drying agent (e.g., anhydrous sodium sulfate) and the solvent is removed by evaporation.
- The resulting crude product, a yellow oil, is purified by distillation (e.g., using a Kugelrohr apparatus at 70°C and 300 mm vacuum) to yield **N,N-Diethylbenzamide** as a colorless oil.

Caption: Synthesis workflow for **N,N-Diethylbenzamide** from benzoyl chloride and diethylamine.

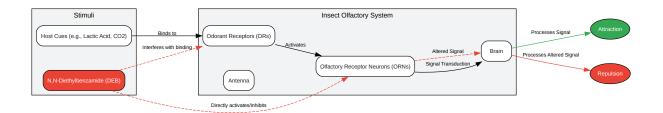
## **Biological Activity and Mechanism of Action**



The primary biological activity of **N,N-Diethylbenzamide** is its function as a broad-spectrum insect repellent. While its counterpart, N,N-Diethyl-meta-toluamide (DEET), is more widely known and studied, **N,N-Diethylbenzamide** operates through similar mechanisms.

The repellent effect is primarily mediated through the insect's olfactory system. It is believed to act as a "confusant," disrupting the ability of insects to recognize and respond to chemical cues from hosts, such as lactic acid and carbon dioxide. This interference occurs at the level of olfactory receptor neurons (ORNs) and odorant receptors (ORs). Some studies suggest that **N,N-Diethylbenzamide** may also directly activate certain ORNs, leading to an avoidance response.

There is also evidence to suggest that at high concentrations, it may have an inhibitory effect on the enzyme acetylcholinesterase (AChE) in insects. However, this is considered a secondary effect and less significant to its primary repellent action.



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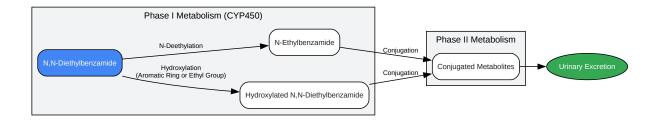
Caption: Proposed mechanism of action for N,N-Diethylbenzamide as an insect repellent.

### **Metabolism**

In vivo, **N,N-Diethylbenzamide** undergoes metabolic transformation primarily in the liver. The metabolic pathways involve oxidative N-deethylation and hydroxylation reactions, catalyzed by cytochrome P450 enzymes.



The major metabolic route is the removal of one of the ethyl groups to form N-ethylbenzamide. Further metabolism can occur, including hydroxylation of the remaining ethyl group or the aromatic ring, followed by conjugation and excretion. Studies in rats have shown that the metabolites are primarily excreted in the urine.



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Caption: Simplified metabolic pathway of N,N-Diethylbenzamide.

## **Spectroscopic Data**

The structural characterization of **N,N-Diethylbenzamide** is supported by various spectroscopic techniques.



Spectroscopic Data	Description
<sup>1</sup> H NMR	The proton NMR spectrum typically shows signals for the aromatic protons of the benzene ring, as well as two distinct sets of signals for the ethyl groups, often appearing as overlapping triplets and quartets due to the restricted rotation around the amide bond.
<sup>13</sup> C NMR	The carbon NMR spectrum displays characteristic peaks for the carbonyl carbon of the amide, the aromatic carbons, and the carbons of the two ethyl groups.
IR Spectroscopy	The infrared spectrum exhibits a strong absorption band for the C=O stretching of the tertiary amide, typically in the region of 1630-1680 cm <sup>-1</sup> .
Mass Spectrometry	The mass spectrum shows a molecular ion peak corresponding to the molecular weight of the compound (177.24 g/mol ) and characteristic fragmentation patterns.

## **Toxicology and Safety**

**N,N-Diethylbenzamide** is considered to have moderate toxicity if ingested or absorbed through the skin. It can cause skin and eye irritation. Appropriate personal protective equipment, including gloves and safety glasses, should be used when handling this compound. Work should be conducted in a well-ventilated area to avoid inhalation of vapors.

Acute toxicity studies in mice have determined the LC<sub>50</sub> value for a 4-hour aerosol exposure to be greater than 2.5 g/m<sup>3</sup>. However, exposure to high concentrations of its aerosol can lead to respiratory depression.

## Conclusion







**N,N-Diethylbenzamide** is a compound of significant interest due to its established use as an insect repellent and its role as a versatile intermediate in chemical synthesis. This guide provides essential technical information to support further research and development involving this molecule. The detailed protocols, tabulated data, and pathway diagrams offer a valuable resource for scientists and professionals in the field. As with any chemical, appropriate safety precautions should be strictly followed during its handling and use.

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